

Technical Guide: Sourcing and Validating Methyl 2-nonenoate for Research Applications

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Compound of Interest

Compound Name: Methyl 2-nonenoate

CAS No.: 37822-76-7

Cat. No.: B7804197

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Executive Summary

Methyl 2-nonenoate (CAS: 111-79-5), often recognized in the industry as Neofolione or Melon Nonenoate, is an unsaturated ester critical to olfactory research, pheromone synthesis, and flavor chemistry.^{[1][2][3][4][5][6]} While commercially ubiquitous, its availability is bifurcated: it is widely available as a "Fragrance Grade" (FG) raw material but scarce as a certified "Analytical Standard."^{[1][2]}

This guide addresses the specific challenges researchers face when sourcing this compound: variable isomeric ratios ((E) vs (Z)), purity discrepancies, and the necessity of rigorous in-house validation prior to biological or chemical experimentation.^{[1][2]}

Chemical Profile & Critical Specifications^{[1][2][4]}

Before procurement, researchers must define the stereochemical requirements of their experiment.^{[1][2]} Commercial **Methyl 2-nonenoate** is predominantly the (E)-isomer (trans), but "technical grade" lots may contain minor amounts of the (Z)-isomer or saturated methyl nonanoate.^{[1][2]}

Feature	Specification	Notes
IUPAC Name	Methyl (E)-non-2-enoate	The (E)-isomer is the thermodynamically stable form. [1][2]
CAS Number	111-79-5 (Generic/Trans)	Occasionally listed as 14952-06-8 (Specific Trans).[1][2]
Molecular Formula	C ₁₀ H ₁₈ O ₂	MW: 170.25 g/mol
Boiling Point	215.6°C (est) / 115°C @ 21 mmHg	High boilers; requires heated GC injection port.[1][2]
Density	0.893 – 0.900 g/mL	@ 20°C
Odor Profile	Green, Violet, Melon, Cucumber	High olfactory impact; use fume hood.[2]
Solubility	Soluble in Ethanol, Oils	Insoluble in Water.[1][2]

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Critical Insight: Biological activity (e.g., insect pheromone response or olfactory receptor binding) is often stereoselective.[1][2] Do not assume "97% purity" implies 97% (E)-isomer without verifying the Certificate of Analysis (CoA) or performing chiral GC.[1][2]

The Sourcing Landscape[1][2][7][8]

The commercial market is tiered.[1][2] Understanding this hierarchy prevents overspending on unnecessary purity or under-specifying for sensitive applications.[1][2]

Tier 1: Analytical Standards (High Cost / Low Volume)

- Target Audience: Quantitative Analysis, instrument calibration.[1][2][7]
- Suppliers: Sigma-Aldrich (Merck), Supelco, Chemservice.[1][2]

- Format: Ampules (<1g).[1][2]
- Certification: NMR/GC-MS validated, often >99.0%. [1][2]

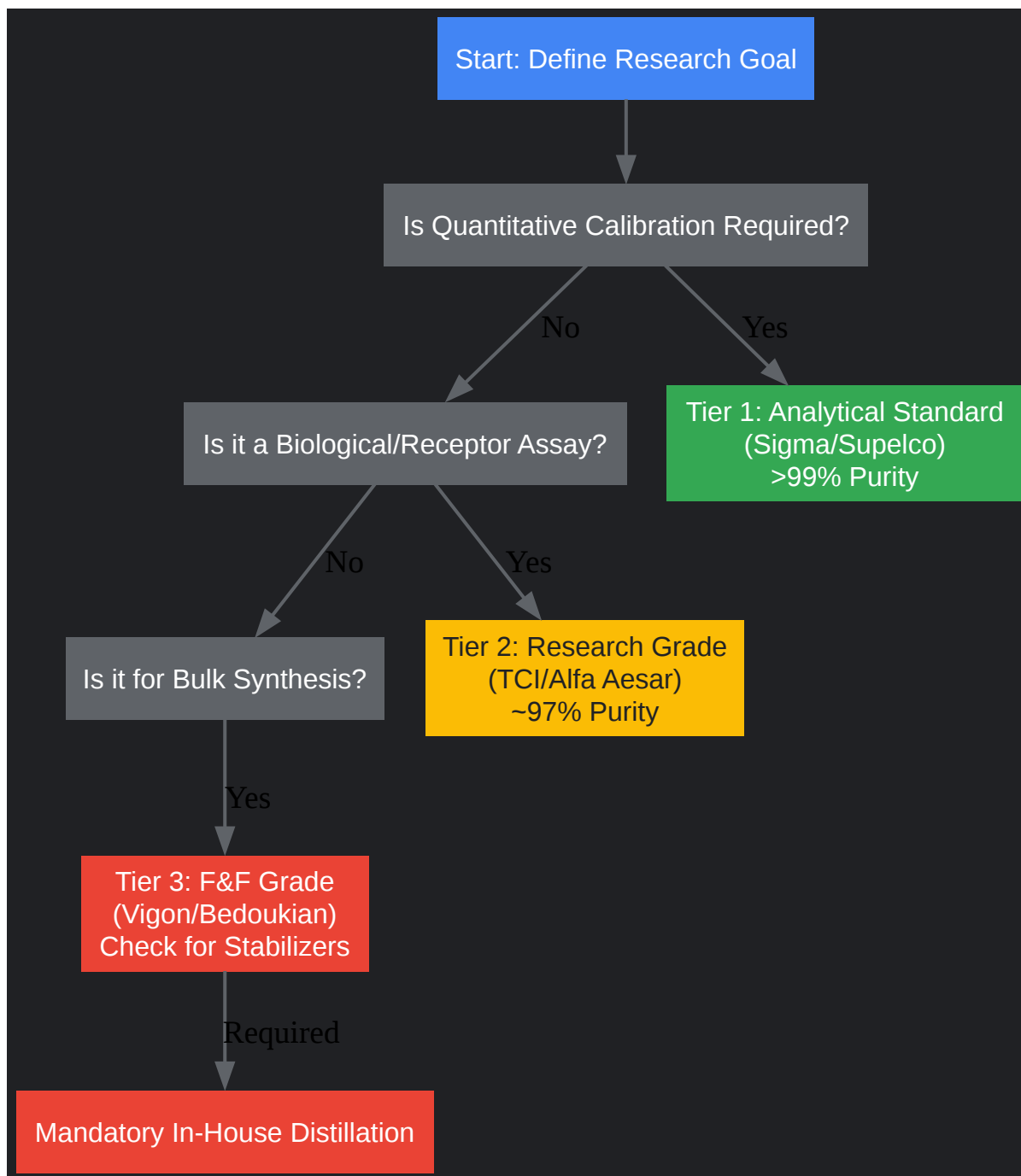
Tier 2: Research Chemicals (Moderate Cost / Medium Volume)[1][2]

- Target Audience: Organic synthesis, biological assays.[1][2][8][9]
- Suppliers: TCI Chemicals, Alfa Aesar (Thermo Scientific), Chem-Impex.[1][2]
- Format: Glass bottles (5g – 100g).
- Purity: Typically 96-98% (GC).[1][2]

Tier 3: Flavor & Fragrance (F&F) Grade (Low Cost / High Volume)[1][2]

- Target Audience: Formulation, bulk synthesis starting material.[1][2][3]
- Suppliers: Vigon, Bedoukian Research, Berjé.[2]
- Format: Aluminum flasks or drums (1kg+).
- Caveat: Sold by organoleptic profile, not strict stoichiometry. May contain stabilizers (e.g., BHT).[1][2]

Procurement Decision Matrix



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Figure 1: Strategic sourcing workflow based on experimental sensitivity.

Technical Validation: Quality Control Protocol

Because **Methyl 2-nonenoate** is an unsaturated ester, it is susceptible to oxidation and polymerization.[1][2] Regardless of the supplier, you must validate the material upon receipt.[1]

[2]

Protocol: GC-MS Purity & Isomer Verification

Objective: Confirm identity, purity, and (E)/(Z) ratio.

Instrument Parameters:

- System: Agilent 7890/5977 (or equivalent).
- Column: DB-Wax or HP-88 (High polarity required to separate geometric isomers).[1][2]
Standard DB-5 is often insufficient for separating (E)/(Z) isomers effectively.[1][2]
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Inlet: Split (50:1), 250°C.

Temperature Program:

- Hold 60°C for 2 min.
- Ramp 10°C/min to 230°C.
- Hold 5 min.

Sample Prep:

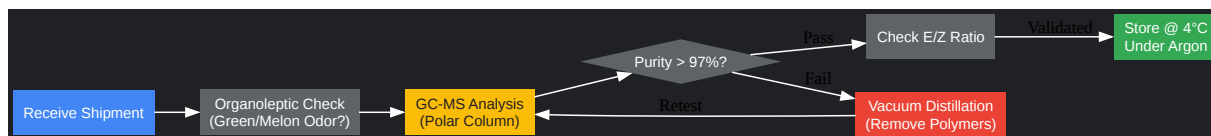
- Dilute 10 µL **Methyl 2-nonenoate** in 1 mL Hexane (HPLC Grade).[1][2]
- Internal Standard (Optional): Methyl Decanoate (saturated analog) for response factor correction.[1][2]

Data Interpretation:

- Retention Index (Wax): ~1550-1600 (Polar column).[1][2]
- Mass Spectrum (EI): Look for molecular ion [M]⁺ at m/z 170.[1][2] Characteristic fragment at m/z 87 (methoxycarbonyl group) and m/z 113 (loss of methoxy group + rearrangement).[1][2]

- Isomer Check: The (E)-isomer typically elutes after the (Z)-isomer on polar columns due to better packing/interaction with the stationary phase, though this must be confirmed with known standards if absolute retention is unknown.[1][2]

Validation Workflow



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Figure 2: Quality Control (QC) loop ensures experimental integrity before use.[1][2]

Handling & Safety (HSE)[1][2]

Methyl 2-nonenoate is not highly toxic but is a potent irritant and sensitizer.[1][2]

- GHS Classification:
 - Skin Irritation: Category 2 (H315)[1][2][10]
 - Eye Irritation: Category 2A (H319)[1][2][10]
 - Aquatic Toxicity: Chronic 2 (H411)[1][2]
- Storage:
 - Oxidation Risk: The double bond at C2 makes it susceptible to autoxidation.[1][2] Store under inert gas (Argon/Nitrogen) in amber glass.
 - Temperature: Refrigeration (2-8°C) is recommended for long-term storage (>3 months).[1][2]

- Odor Control: The material has a pervasive "fatty/melon" odor that clings to clothing.[1][2]
Double-glove and use a dedicated waste container in the fume hood.[1][2]

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- To cite this document: BenchChem. [Technical Guide: Sourcing and Validating Methyl 2-nonenoate for Research Applications]. BenchChem, [2026]. [Online PDF]. Available at:

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